

molecular weight of Boc-L-Ala-OH-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-L-Ala-OH-d4*

Cat. No.: *B563156*

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An in-depth guide to the determination of the molecular weight for **Boc-L-Ala-OH-d4**, tailored for researchers, scientists, and drug development professionals. This document provides a detailed breakdown of the compound's molecular composition and the calculation of its deuterated variant's molecular weight.

Understanding the Components

Boc-L-Ala-OH, also known as N-(tert-Butoxycarbonyl)-L-alanine, is a commonly used protected form of the amino acid L-alanine. The "Boc" group is a tert-butoxycarbonyl protecting group. The "-d4" suffix indicates that four hydrogen atoms (H) in the molecule have been replaced by deuterium (D) atoms. Deuterium is a stable isotope of hydrogen with a nucleus containing one proton and one neutron, making it approximately twice as heavy as protium (the most common hydrogen isotope).

Molecular Weight Calculation

The molecular weight of **Boc-L-Ala-OH-d4** is calculated by taking the molecular weight of the standard Boc-L-Ala-OH and adjusting for the mass difference between four hydrogen atoms and four deuterium atoms.

The standard molecular weight of Boc-L-Ala-OH (chemical formula $C_8H_{15}NO_4$) is approximately 189.21 g/mol .^{[1][2][3]} The atomic weight of deuterium is approximately 2.014 g/mol .^{[4][5]}

The calculation is as follows:

- Start with the molecular weight of Boc-L-Ala-OH: 189.21 g/mol

- Subtract the mass of four hydrogen atoms: $4 \times \sim 1.008 \text{ g/mol}$
- Add the mass of four deuterium atoms: $4 \times \sim 2.014 \text{ g/mol}$

This results in a net increase in mass for each deuteration.

Quantitative Data Summary

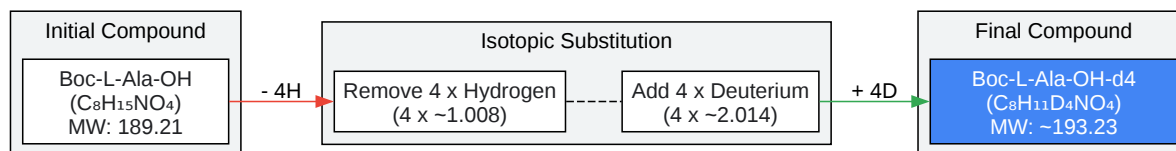
For clarity and direct comparison, the relevant molecular weights are summarized in the table below.

Compound/Isotope	Chemical Formula	Molecular Weight (g/mol)
Boc-L-Ala-OH	$\text{C}_8\text{H}_{15}\text{NO}_4$	189.21[1][2][3]
Hydrogen (H)	H	~ 1.008
Deuterium (D)	D	~ 2.014 [4][5]
Boc-L-Ala-OH-d4	$\text{C}_8\text{H}_{11}\text{D}_4\text{NO}_4$	~ 193.23

Note: The exact molecular weight can vary slightly depending on the specific isotopic composition of the constituent atoms.

Logical Relationship for Molecular Weight Calculation

The following diagram illustrates the logical process for calculating the final molecular weight of the deuterated compound.



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Caption: Calculation workflow for **Boc-L-Ala-OH-d4** molecular weight.

Experimental Protocols

While this document provides a theoretical calculation, the definitive molecular weight of a specific batch of **Boc-L-Ala-OH-d4** would be experimentally confirmed using mass spectrometry.

Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **Boc-L-Ala-OH-d4** is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile). An internal standard may be added for mass accuracy.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, typically using electrospray ionization (ESI) to generate protonated molecules, $[M+H]^+$.
- **Mass Analysis:** The ions are guided into a high-resolution mass analyzer (e.g., Orbitrap, FT-ICR, or TOF). The analyzer separates ions based on their mass-to-charge ratio (m/z).
- **Detection:** The detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting spectrum will show a peak corresponding to the $[M+H]^+$ of **Boc-L-Ala-OH-d4**. The exact mass is determined from this peak, and the molecular weight is calculated. The high resolution allows for the differentiation between the deuterated compound and any residual non-deuterated material based on the precise mass difference.

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